

# A Researcher's Guide to DCBLD2 Antibodies for Immunohistochemistry

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## Compound of Interest

Compound Name: *Anti-DCBLD2/ESDN Antibody  
(FA19-1)*

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For researchers, scientists, and drug development professionals investigating the role of the Discoidin, CUB and LCCL Domain Containing 2 (DCBLD2) protein, selecting the right antibody for immunohistochemistry (IHC) is paramount for generating reliable and reproducible data. This guide provides a side-by-side comparison of commercially available DCBLD2 antibodies, summarizing their performance based on available data and offering detailed experimental protocols to assist in your research.

## Performance Comparison of DCBLD2 Antibodies in IHC

The following table summarizes the key characteristics and available IHC validation data for prominent DCBLD2 antibodies. This quantitative data has been compiled from manufacturer datasheets and peer-reviewed publications to facilitate an objective comparison.

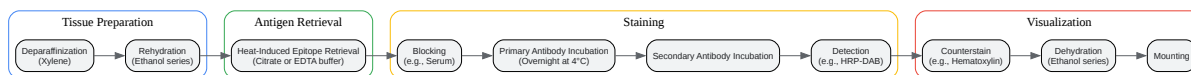
Attribute	Atlas Antibodies (HPA016909)	Thermo Fisher Scientific (PA5-28547)	Novus Biologicals (NBP2-16105)	Proteintech (13168-1-AP)
Host Species	Rabbit	Rabbit	Rabbit	Rabbit
Clonality	Polyclonal	Polyclonal	Polyclonal	Polyclonal
Reactivity	Human	Human	Human	Human, Mouse
Recommended Dilution	1:50 - 1:200	1:500	1:100 - 1:1000	1:50 - 1:500
Antigen Retrieval	Heat-induced epitope retrieval (HIER) in citrate buffer (pH 6)	Heat-induced epitope retrieval (HIER) in EDTA buffer (pH 8.0)	Not explicitly stated	Heat-mediated antigen retrieval with Tris-EDTA buffer (pH 9.0)
Staining Pattern	Moderate cytoplasmic positivity in human heart muscle.	Not specified on datasheet; used in a study on lung adenocarcinoma.	Staining observed in paraffin-embedded colon carcinoma.	Staining observed in human intrahepatic cholangiocarcinoma tissue.
Published Use in IHC	Yes (Human Protein Atlas)	Yes	No	Yes
Vendor Link	--INVALID-LINK--	--INVALID-LINK--	--INVALID-LINK--	--INVALID-LINK--

## Experimental Protocols

Detailed methodologies are crucial for replicating and building upon experimental findings. Below are the IHC protocols as described by the vendors and in a relevant publication.

### General IHC-P Protocol for Paraffin-Embedded Tissues:

A standard workflow for immunohistochemical staining on paraffin-embedded tissue sections is outlined below. Specific antibody dilutions and antigen retrieval methods should be optimized for each antibody as detailed in the specific protocols.



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A generalized workflow for immunohistochemistry on paraffin-embedded tissues.

## Specific Protocol for Thermo Fisher Scientific DCBLD2 Antibody (PA5-28547)

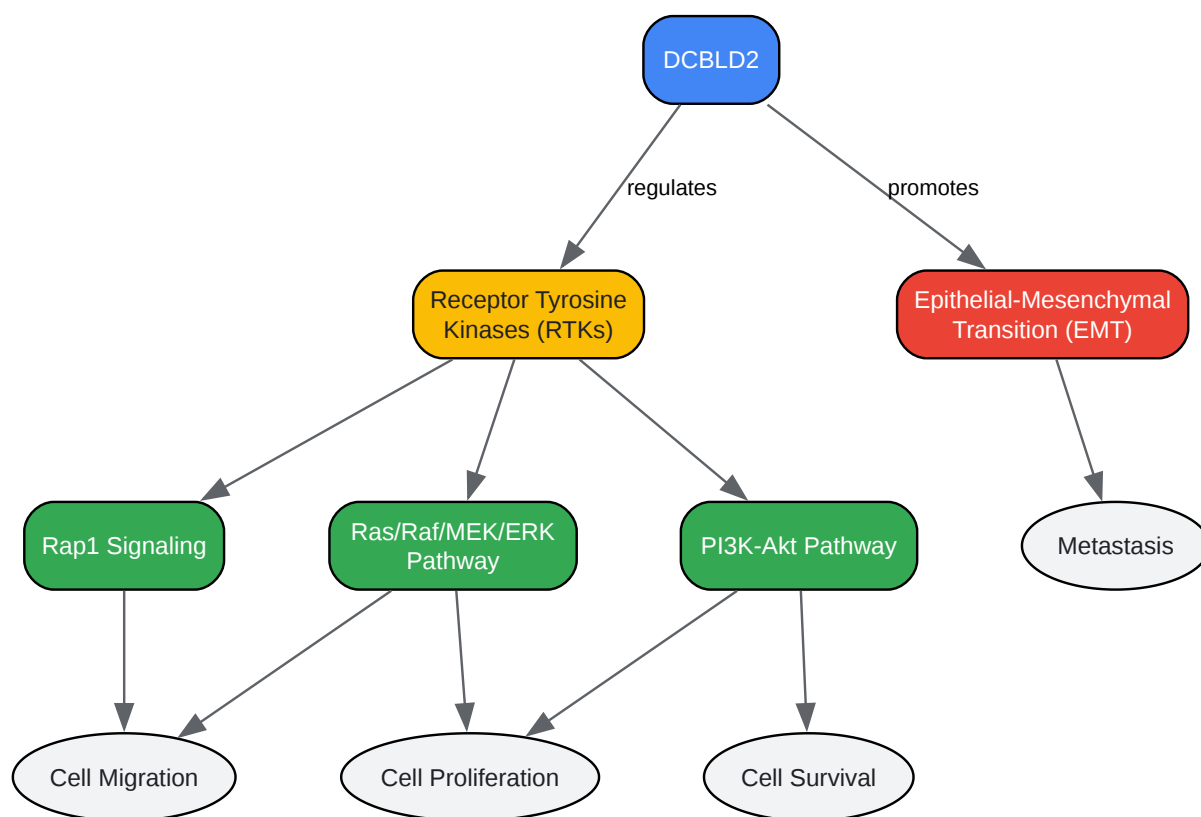
This protocol is based on a study investigating DCBLD2 in lung adenocarcinoma.[1]

- **Deparaffinization and Rehydration:** Tissue sections were deparaffinized in xylene and rehydrated through a graded series of ethanol solutions.
- **Antigen Retrieval:** Heat-induced epitope retrieval was performed in an EDTA-based buffer (pH 8.0) for 15 minutes.
- **Blocking:** Sections were blocked to prevent non-specific antibody binding.
- **Primary Antibody Incubation:** Slides were incubated with the DCBLD2 polyclonal antibody (PA5-28547) at a 1:200 dilution overnight at 4°C.[1]
- **Secondary Antibody and Detection:** A peroxidase-conjugated secondary antibody was applied, followed by detection using a DAB substrate kit.
- **Counterstaining, Dehydration, and Mounting:** Slides were counterstained with hematoxylin, dehydrated, and mounted.

## DCBLD2 Signaling Pathways

DCBLD2 is implicated in several key signaling pathways that are crucial in both normal physiological processes and in the context of disease, particularly cancer. It is known to be involved in the regulation of receptor tyrosine kinase (RTK) signaling, which in turn influences

pathways such as PI3K-Akt, Ras, and Rap1.[2][3][4][5] These pathways are central to cell proliferation, migration, and survival. Furthermore, DCBLD2 has been shown to play a role in epithelial-mesenchymal transition (EMT), a process critical for cancer metastasis.[2][3]



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DCBLD2's role in key oncogenic signaling pathways.

This guide provides a foundational overview to aid in the selection and application of DCBLD2 antibodies for IHC. Researchers are encouraged to further consult the provided vendor links and relevant literature for the most comprehensive and up-to-date information.

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## References

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- To cite this document: BenchChem. [A Researcher's Guide to DCBLD2 Antibodies for Immunohistochemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15616171#side-by-side-comparison-of-dcbld2-antibodies-in-ihc]

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